

# Application Notes and Protocols for Hexamethylphosphoramide-d18

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Hexamethylphosphoramide-d18

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This document provides detailed application notes and protocols for the safe handling and disposal of **Hexamethylphosphoramide-d18** (HMPA-d18). Given that HMPA-d18 is a deuterated form of Hexamethylphosphoramide (HMPA), it shares similar hazardous properties. HMPA is considered a hazardous substance, a potential occupational carcinogen, and may cause heritable genetic damage.[1][2][3][4] Therefore, strict adherence to these safety protocols is imperative to minimize risk.

## Hazard Identification and Summary

**Hexamethylphosphoramide-d18** is a deuterated derivative of HMPA, a polar aprotic solvent used in organic synthesis.[5] While the deuteration is primarily for use in NMR spectroscopy and as a tracer in molecular interaction studies, the toxicological profile is considered to be equivalent to that of HMPA.[5][6]

Primary Hazards:

- Carcinogenicity: HMPA is classified as a potential human carcinogen.[2][7]
- Mutagenicity: May cause genetic defects.[3][4]
- Reproductive Toxicity: Evidence of testicular atrophy and aspermia in animal studies.[1]
- Acute Toxicity: Harmful in contact with skin and if ingested.[1][2]

- Irritation: Causes skin and eye irritation.[8]

## Physical and Chemical Properties

A summary of the key physical and chemical properties of Hexamethylphosphoramide is provided below. These values are for the non-deuterated form but are expected to be very similar for HMPA-d18.

Property	Value
Molecular Formula	C <sub>6</sub> D <sub>18</sub> N <sub>3</sub> OP[5]
Molecular Weight	197.31 g/mol [5]
Appearance	Colorless to light yellow liquid[2][7]
Odor	Aromatic/Spicy odor[2][7]
Boiling Point	230-232 °C / 740 mmHg[2][7]
Melting Point	7 °C[7]
Density	1.03 g/mL at 25 °C[7]
Solubility	Miscible with water and soluble in polar and non-polar solvents.[7]

## Experimental Protocols: Safe Handling Engineering Controls and Personal Protective Equipment (PPE)

Engineering Controls:

- All work with HMPA-d18 must be conducted in a certified chemical fume hood to avoid inhalation of vapors.
- Ensure the fume hood has adequate airflow and is functioning correctly before starting any work.
- Prevent the concentration of vapors in low-lying areas and sumps.[1]

### Personal Protective Equipment (PPE):

- **Gloves:** Wear appropriate chemical-resistant gloves (e.g., nitrile rubber, check manufacturer's compatibility data).
- **Eye Protection:** Chemical safety goggles or a face shield are mandatory.[\[2\]](#)
- **Lab Coat:** A lab coat or other protective clothing must be worn to prevent skin contact.[\[1\]](#)[\[2\]](#)
- **Respiratory Protection:** If working outside of a fume hood is unavoidable (which is strongly discouraged), a NIOSH-approved respirator with an organic vapor cartridge is required.[\[2\]](#)

## Storage and Handling Procedures

- **Storage:**
  - Store HMPA-d18 in its original, tightly sealed container.[\[1\]](#)
  - Keep in a cool, dry, and well-ventilated area.[\[1\]](#)
  - Store away from strong oxidizing agents and strong acids.[\[2\]](#)[\[9\]](#)
  - The storage area should be locked or otherwise accessible only to authorized personnel.[\[2\]](#)[\[3\]](#)
  - Avoid exposure to heat, sparks, open flames, and other ignition sources.[\[1\]](#)[\[8\]](#)[\[9\]](#)
- **Handling:**
  - Avoid all personal contact, including inhalation and skin/eye contact.[\[1\]](#)
  - Use non-sparking tools.[\[2\]](#)[\[9\]](#)
  - Wash hands thoroughly after handling.[\[10\]](#)
  - Do not eat, drink, or smoke in areas where HMPA-d18 is handled.

# Experimental Protocols: Spill and Emergency Procedures

## Spill Cleanup

- Minor Spills (in a fume hood):
  - Alert personnel in the immediate area.
  - Wearing appropriate PPE, absorb the spill with an inert absorbent material such as sand, earth, or vermiculite.[\[2\]](#)[\[3\]](#)
  - Collect the absorbed material into a clearly labeled, sealable container for hazardous waste disposal.[\[2\]](#)[\[3\]](#)
  - Clean the spill area with soap and water.
- Major Spills (outside a fume hood):
  - Evacuate the area immediately.
  - Alert the appropriate emergency response team and the fire brigade, informing them of the nature of the hazard.[\[1\]](#)
  - Prevent the spill from entering drains or water courses.[\[1\]](#)
  - Only trained personnel with full body protective clothing and self-contained breathing apparatus should attempt to clean up a major spill.[\[1\]](#)[\[2\]](#)

## First Aid Measures

- Inhalation: Move the person to fresh air. If not breathing, give artificial respiration. Seek immediate medical attention.[\[1\]](#)
- Skin Contact: Immediately remove all contaminated clothing. Flush skin with running water and soap for at least 15 minutes. Seek medical attention if irritation occurs.[\[1\]](#)[\[8\]](#)

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, holding eyelids open. Remove contact lenses if present and easy to do. Seek immediate medical attention.[\[2\]](#)
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.[\[2\]](#)

## Disposal Procedures

All HMPA-d18 waste is considered hazardous and must be disposed of accordingly.

- Waste Collection:
  - Collect excess HMPA-d18 and any contaminated materials (e.g., absorbent materials, disposable PPE) in a dedicated, clearly labeled, and sealed container.[\[7\]](#)
  - Do not mix HMPA-d18 waste with other waste streams.
- Disposal Protocol:
  - Dispose of the hazardous waste through an approved waste disposal facility.[\[2\]](#)
  - Follow all local, state, and federal regulations for hazardous waste disposal.
  - Handle uncleaned containers as you would the product itself.

## Visual Protocols

Caption: Workflow for safe handling and disposal of **Hexamethylphosphoramide-d18**.

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Address: 3281 E Guasti Rd

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